

formulation of β -solamarine for improved bioavailability

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Compound of Interest

Compound Name: Solamarin, beta

CAS No.: 3671-38-3

Cat. No.: B1211857

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Application Note: High-Efficiency Encapsulation of β -Solamarine in PLGA Nanoparticles

Executive Summary & Rationale

β -Solamarine is a steroidal glycoalkaloid (SGA) found in *Solanum dulcamara* and related species, exhibiting potent antitumor activity (specifically against Sarcoma 180) and antibacterial properties. Structurally, it consists of a spirosolane aglycone (tomatidenol) linked to a chacotriose sugar moiety. Despite its therapeutic potential, its clinical translation is hindered by Class II/IV BCS characteristics: poor water solubility, low oral bioavailability, and susceptibility to P-glycoprotein (P-gp) efflux pumps.

The Formulation Strategy: This guide details the encapsulation of β -solamarine into Poly(lactic-co-glycolic acid) (PLGA) nanoparticles using a single-step nanoprecipitation method.

- **Why PLGA?** PLGA provides a biocompatible, biodegradable matrix that protects the glycosidic bond of β -solamarine from premature acid hydrolysis in the stomach.
- **Why Nanoprecipitation?** Unlike double-emulsion methods, nanoprecipitation avoids high-shear stress, which is critical for SGAs that act as surfactants and can cause excessive

foaming or emulsion instability. This method relies on the interfacial deposition of the polymer following the displacement of a semi-polar solvent (Acetone) by a non-solvent (Water).

Pre-Formulation: Physicochemical Profiling

Before synthesis, the analyte must be characterized to ensure accurate quantification.

Compound Properties:

- MW: ~868.07 g/mol
- LogP: ~1.1–1.4 (Amphiphilic nature: lipophilic steroid core + hydrophilic trisaccharide tail).
- Solubility: Insoluble in water; Soluble in Ethanol, Methanol, DMSO, and Pyridine.

Protocol A: Analytical Method Setup (HPLC-UV)

Standardize detection before formulation to calculate Encapsulation Efficiency (EE%).

- Column: C18 Reverse Phase (e.g., Kinetex 5 μ m, 150 x 4.6 mm).^[1]
- Mobile Phase: Acetonitrile : Phosphate Buffer (20mM, pH 7.2) [40:60 v/v].
 - Note: SGAs lack strong chromophores. If sensitivity is low at neutral pH, adjust to Acetonitrile : 0.1% Phosphoric Acid (35:65) to protonate the nitrogen, potentially sharpening the peak.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 205 nm (Critical: β -solamarine absorbs poorly above 210 nm).
- Standard Curve: Dissolve 1 mg β -solamarine in 1 mL Methanol. Dilute to 10–100 μ g/mL. Linearity () must be > 0.99.

Formulation Protocol: PLGA Nanoprecipitation

This protocol yields nanoparticles in the 150–200 nm range with a negative zeta potential, ideal for passive tumor targeting (EPR effect).

Materials:

- Polymer: PLGA 50:50 (Resomer® RG 502 H, MW 7,000–17,000). Acid-terminated is preferred for higher encapsulation of basic alkaloids.
- Solvent: Acetone (HPLC Grade).
- Stabilizer: Poloxamer 188 (Pluronic F68) or PVA (MW 30-70 kDa).
- Active: β -Solamarine (>98% purity).

Step-by-Step Workflow:

1. Organic Phase Preparation:

- Dissolve 50 mg PLGA in 5 mL Acetone.
- Separately, dissolve 5 mg β -solamarine in 0.5 mL Ethanol (or DMSO if solubility is an issue, but keep DMSO <10% of total organic volume to ensure precipitation).
- Mix the two solutions. Final Organic Volume: ~5.5 mL.

2. Aqueous Phase Preparation:

- Prepare 20 mL of 1% (w/v) Poloxamer 188 in ultrapure water.
- Filter through a 0.22 μ m membrane to remove dust/aggregates.

3. Nanoprecipitation (The Critical Step):

- Place the Aqueous Phase on a magnetic stirrer (moderate speed: 300–400 rpm).
- Using a syringe pump (or careful manual injection), inject the Organic Phase into the Aqueous Phase at a rate of 0.5 mL/min.

- Mechanism:[2][3][4] The acetone diffuses instantly into the water, causing the PLGA and β -solamarine to co-precipitate into nanoparticles stabilized by the Poloxamer.

4. Solvent Evaporation:

- Stir the suspension open to air for 4–6 hours (or use a rotary evaporator at 40°C under reduced pressure) to remove Acetone and Ethanol completely.

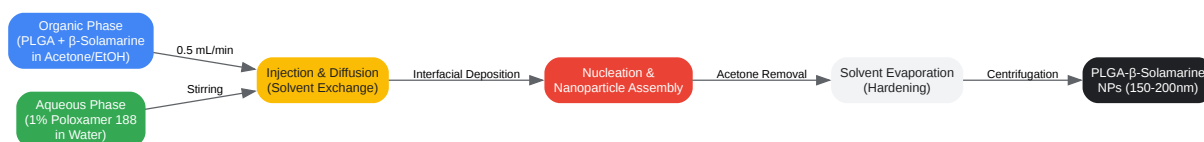
5. Purification:

- Centrifuge at 12,000 x g for 20 mins.
- Discard supernatant (keep for EE% calculation).
- Resuspend pellet in water and wash 2x to remove free drug and excess surfactant.
- Lyophilize (freeze-dry) with 5% Trehalose as a cryoprotectant for long-term storage.

Visualization: Formulation & Mechanism

Figure 1: Nanoprecipitation Workflow

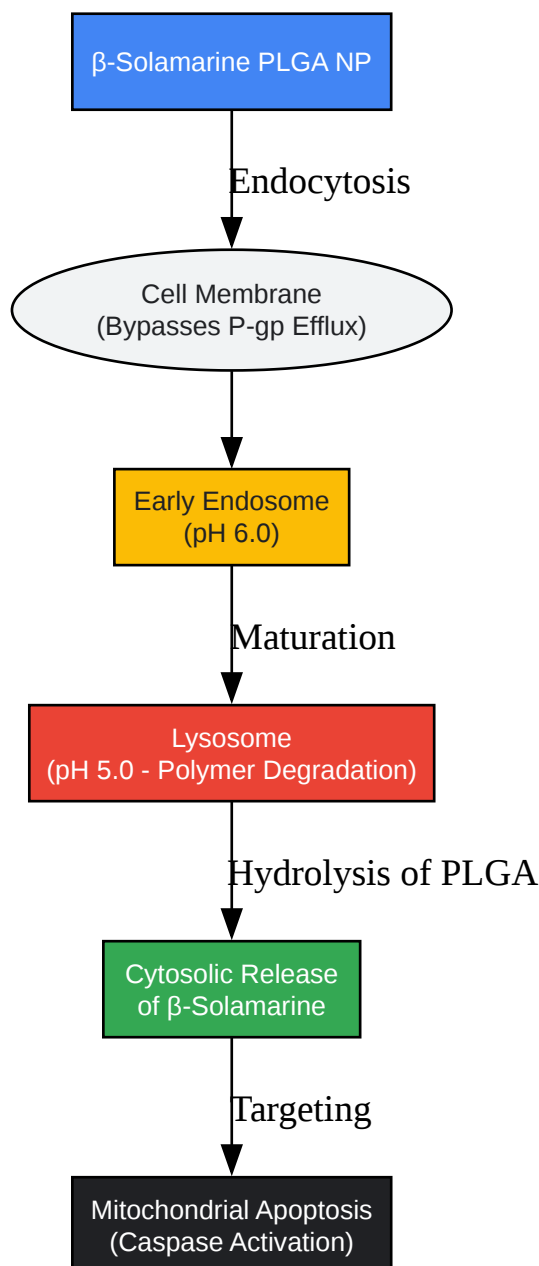
Caption: Schematic of the single-step nanoprecipitation method. The rapid diffusion of the organic solvent (Acetone) into the aqueous phase triggers the self-assembly of PLGA and β -solamarine into nanoparticles.



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Figure 2: Cellular Uptake & Intracellular Release

Caption: Mechanism of action. PLGA NPs protect β -solamarine from efflux pumps (P-gp), enter via endocytosis, and release the payload in the acidic lysosome, triggering apoptosis.



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Characterization & Validation

A. Encapsulation Efficiency (EE%)

Measure the free drug in the supernatant after centrifugation.

- Target: >70% for PLGA nanoprecipitation.
- Troubleshooting: If EE% is low, increase the pH of the aqueous phase to 8.0. This ensures β -solamarine (a weak base) remains uncharged and lipophilic, partitioning better into the PLGA core.

B. In Vitro Release Study (Dialysis Method)

Simulate physiological vs. tumor microenvironment.

- Setup: Place 5 mg equivalent NPs in a dialysis bag (MWCO 12 kDa).
- Media:
 - Condition A: PBS (pH 7.4) – simulates blood circulation.
 - Condition B: Acetate Buffer (pH 5.0) – simulates endosomes/lysosomes.
- Sampling: Incubate at 37°C with stirring. Withdraw 1 mL at 1h, 4h, 12h, 24h, 48h. Replenish with fresh buffer.
- Analysis: Quantify via HPLC.
- Expected Result: A "biphasic" release—initial burst (surface drug) followed by sustained release over 48+ hours. Release should be faster at pH 5.0 due to autocatalytic degradation of PLGA.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Aggregation / Large Particles	Concentration of PLGA too high.	Reduce PLGA to 25 mg/5mL (0.5% w/v).
Low Encapsulation Efficiency	Drug leaking into aqueous phase.	Increase aqueous pH to 8.0 to suppress ionization of the alkaloid.
Cloudy Supernatant	Nanoparticles not pelleting.	Increase centrifugation speed to 15,000 x g or use Amicon Ultra filters.
HPLC Peak Tailing	Interaction with silanol groups.	Add 0.1% Triethylamine (TEA) to the mobile phase.

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